

# AMTZ-CHPh-3-O-C-acid (CAS 1416047-55-6): A Technical Overview

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## Compound of Interest

Compound Name: AMTZ-CHPh-3-O-C-acid

Cat. No.: B12388571

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Disclaimer: This document is intended for informational purposes only. The synthesis, handling, and use of this compound should only be conducted by qualified professionals in a controlled laboratory setting.

## Introduction

**AMTZ-CHPh-3-O-C-acid**, with the CAS number 1416047-55-6, is a complex organic molecule containing an oxazolidinone core structure. Oxazolidinones are a significant class of synthetic compounds, with some members exhibiting potent antibacterial activity. The specific structural features of **AMTZ-CHPh-3-O-C-acid**, including the morpholine and phenoxyacetic acid moieties, suggest potential for unique biological activities and pharmacological properties. This technical guide provides a summary of the available physicochemical data for this compound.

## Physicochemical Properties

Quantitative data for **AMTZ-CHPh-3-O-C-acid** is limited to computational predictions. Experimental data such as melting point, boiling point, and solubility are not publicly available at this time.

Property	Value	Source
CAS Number	1416047-55-6	
Molecular Formula	C <sub>17</sub> H <sub>21</sub> N <sub>3</sub> O <sub>6</sub>	PubChem[1]
Molecular Weight	363.4 g/mol	PubChem[1]
IUPAC Name	2-[3-[(E)-[5-(morpholin-4-ylmethyl)-2-oxo-1,3-oxazolidin-3-yl]iminomethyl]phenoxy]acetic acid	PubChem[1]
Computed XLogP3	-1.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	7	PubChem
Rotatable Bond Count	7	PubChem
Exact Mass	363.14303540	PubChem
Monoisotopic Mass	363.14303540	PubChem
Topological Polar Surface Area	101 Å <sup>2</sup>	PubChem
Heavy Atom Count	26	PubChem

## Synthesis and Experimental Protocols

Detailed experimental protocols for the specific synthesis of **AMOZ-CHPh-3-O-C-acid** are not currently available in the public domain. However, the synthesis of related oxazolidinone derivatives often involves multi-step reaction sequences.

A generalized synthetic approach for a substituted oxazolidinone might involve the following conceptual workflow:

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## References

- 1. endotherm-lsm.com [endotherm-lsm.com]
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